

(Z)-Pent-2-enyl butyrate material safety data sheet (MSDS)

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Compound of Interest

Compound Name: (Z)-Pent-2-enyl butyrate

Cat. No.: B15176332

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An In-depth Technical Guide on the Material Safety Data Sheet (MSDS) for **(Z)-Pent-2-enyl butyrate**

This technical guide provides a comprehensive overview of the available safety, physical, and chemical data for **(Z)-Pent-2-enyl butyrate**. The information is intended for researchers, scientists, and professionals in drug development who may be handling or utilizing this compound. The data presented is a synthesis of information from various chemical databases and supplier information.

Chemical Identification

(Z)-Pent-2-enyl butyrate is an ester with a characteristic fruity aroma. It is identified by the following:

- IUPAC Name: [(Z)-pent-2-enyl] butanoate[1]
- CAS Number: 42125-13-3[1][2][3][4]
- Molecular Formula: C₉H₁₆O₂[1][3]
- Molecular Weight: 156.22 g/mol [1][3]
- Synonyms: **(Z)-Pent-2-enyl butyrate**, cis-2-pentenyl butyrate, (z)-2-penten-1-yl butyrate, (2Z)-2-Pentenyl butyrate[1][2][3][4]

Physical and Chemical Properties

The physical and chemical properties of **(Z)-Pent-2-enyl butyrate** are summarized in the table below. It is important to note that much of the available data is estimated.

Property	Value	Source
Molecular Weight	156.22 g/mol	PubChem[1]
Boiling Point	188 °C to 196 °C (estimated)	Scent.vn, FlavScents[3][4]
Flash Point	165.00 °F (73.60 °C) (Tag Closed Cup, estimated)	The Good Scents Company, FlavScents[2][4]
Vapor Pressure	0.409 to 0.4901 mmHg @ 25 °C (estimated)	The Good Scents Company, Scent.vn[2][3]
Water Solubility	158.9 mg/L @ 25 °C (estimated)	The Good Scents Company, FlavScents[2][4]
logP (o/w)	2.3 to 3.127 (estimated)	PubChem, The Good Scents Company[1][2]
Appearance	Colorless clear liquid (estimated)	FlavScents[4]
Odor Profile	Fruity, Green, Apple, Pineapple, Tropical, Banana, Sweet, Pear, Fresh, Ripe	Scent.vn[3]

Hazard Identification and Toxicological Information

Comprehensive toxicological data for **(Z)-Pent-2-enyl butyrate** is not readily available in the public domain. The Good Scents Company reports that oral, dermal, and inhalation toxicity have not been determined.[2] Furthermore, a GHS classification in accordance with 29 CFR 1910 (OSHA HCS) was not found.[2]

For related compounds, such as trans-2-Hexenyl Butyrate, GHS hazard statements include warnings for skin and eye irritation.[5] Another related compound, cis-3-hexenyl butyrate, is classified as a combustible liquid that causes skin and serious eye irritation, and may cause

respiratory irritation.[6] Given these classifications for similar molecules, it is prudent to handle **(Z)-Pent-2-enyl butyrate** with appropriate personal protective equipment and to avoid inhalation, and skin and eye contact.

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical and toxicological properties of **(Z)-Pent-2-enyl butyrate** are not provided in the available literature. However, standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for the generation of such data for regulatory purposes.

General Protocol for Determining Boiling Point (OECD TG 103): The boiling point is determined by heating the substance and observing the temperature at which the liquid and vapor phases are in equilibrium at a given pressure. A common laboratory method involves distillation, where the temperature of the vapor is measured as the substance boils. For substances that may decompose on heating, a vacuum distillation can be performed to determine the boiling point at reduced pressure, which can then be extrapolated to standard atmospheric pressure.

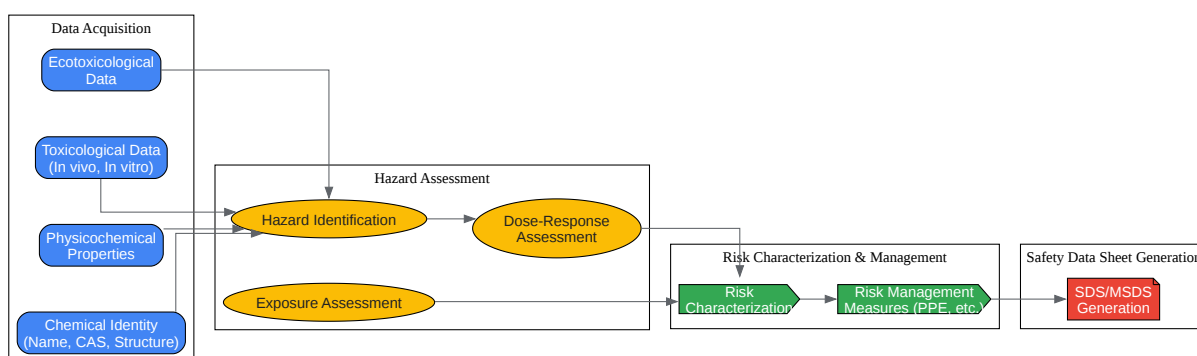
General Protocol for Determining Flash Point (OECD TG 117): The flash point is determined using either a closed-cup or open-cup apparatus. A sample of the substance is placed in the cup and slowly heated. A small flame is periodically passed over the surface of the liquid. The flash point is the lowest temperature at which the vapors above the liquid ignite when the flame is applied.

General Protocol for Determining Water Solubility (OECD TG 105): The water solubility is typically determined by the flask method or the column elution method. In the flask method, an excess amount of the substance is stirred in water at a constant temperature until saturation is reached. The concentration of the substance in the aqueous phase is then measured.

General Protocol for Acute Oral Toxicity (OECD TG 420): The acute oral toxicity is assessed in a stepwise procedure using a limited number of animals (typically rats). A single dose of the substance is administered by gavage. The animals are observed for a specified period (e.g., 14 days) for signs of toxicity and mortality. The results are used to classify the substance according to its acute oral toxicity.

Logical Workflow for Chemical Safety Assessment

The following diagram illustrates a generalized workflow for the assessment of chemical safety, culminating in the generation of a Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS).



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Caption: Generalized workflow for chemical safety assessment and SDS generation.

Handling and Storage

Given the lack of specific data for **(Z)-Pent-2-enyl butyrate**, general precautions for handling similar chemical esters should be followed.

- Handling: Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety glasses with side shields, and a lab coat. Avoid breathing vapors or mists.

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from heat, sparks, and open flames.

First-Aid Measures

In the absence of specific first-aid guidance for this compound, the following general measures are recommended:

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- **Skin Contact:** Immediately wash the skin with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention immediately.

Conclusion

While **(Z)-Pent-2-enyl butyrate** has a well-defined chemical identity and some estimated physical properties, there is a significant lack of publicly available, experimentally determined toxicological and safety data. Professionals handling this substance should exercise caution and operate under the assumption that it may present hazards similar to related chemical esters, including skin, eye, and respiratory irritation. The generation of comprehensive experimental data following standardized protocols is necessary for a complete risk assessment and the creation of a formal Material Safety Data Sheet.

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References

- 1. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
- 2. (Z)-2-penten-1-yl butyrate, 42125-13-3 [thegoodscentscompany.com]
- 3. scent.vn [scent.vn]
- 4. (Z)-2-penten-1-yl butyrate [flavscent.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. vigon.com [vigon.com]
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